

Fosamprenavir-d4 calcium salt purity certification analysis

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Compound Focus: Fosamprenavir-d4

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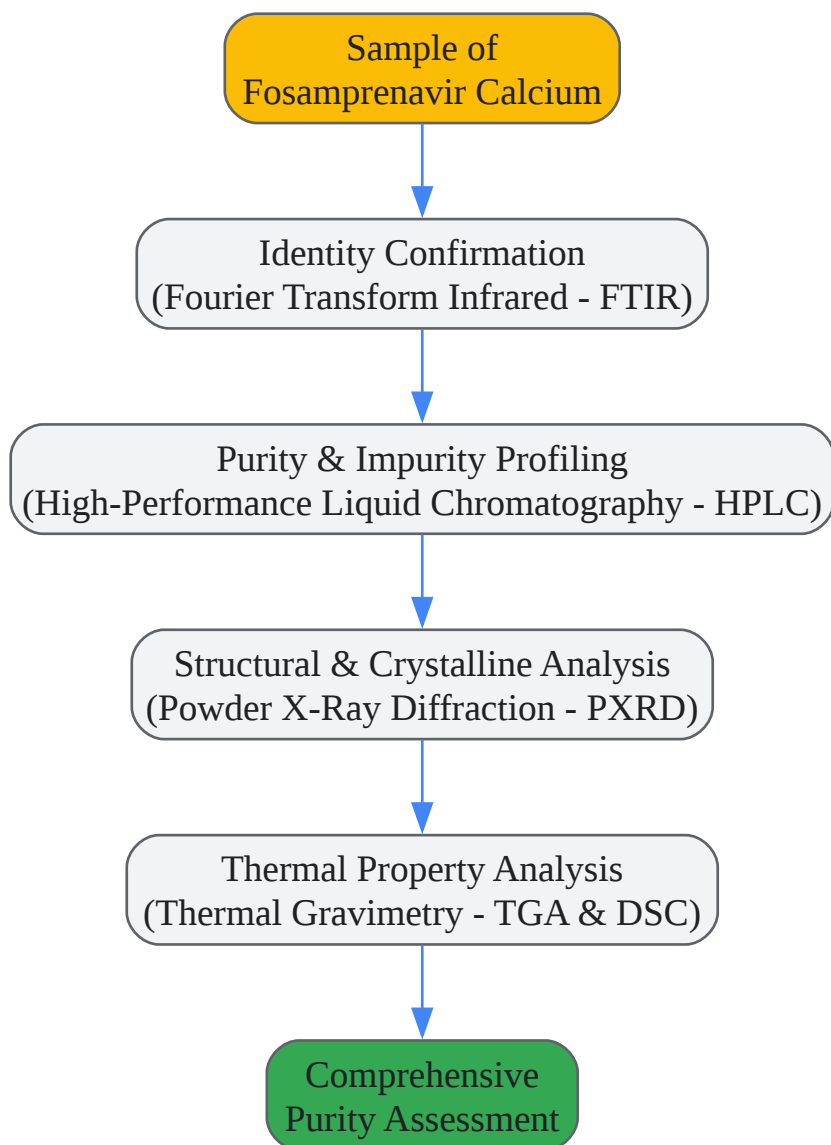
Analytical Techniques for Fosamprenavir Calcium

The table below summarizes the key analytical techniques identified for characterizing Fosamprenavir Calcium, which are directly relevant for purity analysis [1] [2].

Technique	Application in Purity Analysis
Powder X-Ray Diffraction (PXRD)	Determines crystalline form and phase purity by providing a unique fingerprint for the crystal structure [1].
Thermal Analysis (TGA/DSC)	Assesses thermal stability, detects solvates/hydrates, and measures melting point (282-284°C) using Thermogravimetry (TGA) and Differential Scanning Calorimetry (DSC) [1] [2].
Spectroscopy (FTIR)	Identifies functional groups and confirms molecular structure via Fourier Transform Infrared spectroscopy [1].
High-Performance Liquid Chromatography (HPLC)	Quantifies purity, identifies impurities, and is often coupled with tandem mass spectrometry (MS) for detection [3].

Experimental Workflow for Purity Analysis

For a comprehensive purity analysis, you would typically follow a multi-technique approach. The diagram below outlines a logical workflow based on standard laboratory practices.



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Commercial Source Specifications

Several chemical suppliers provide Fosamprenavir Calcium for research, with the following specifications:

- **Purity:** Suppliers like MedChemExpress and Selleckchem offer the compound with purities of **99.88%** and **98.30%**, respectively, as determined by HPLC [4] [5].
- **Appearance:** The physical form is typically described as a **white to off-white solid powder** [5] [2].

- **Storage:** Recommendations are to **desiccate at -20°C** to maintain stability [6] [5].

Key Considerations for Your Analysis

When planning your analysis of **Fosamprenavir-d4** calcium salt, keep the following points in mind:

- **Focus on the Deuterated Form:** The search results do not contain specific data on **Fosamprenavir-d4**. The methodologies for the non-deuterated compound are a starting point, but you will need to verify and adapt them for the deuterated analog.
- **Certification is Supplier-Dependent:** A formal "purity certification" is typically a document provided by the manufacturer of the specific batch you purchase. You would need to request this directly from the supplier of **Fosamprenavir-d4** calcium salt.
- **Critical Technique for Deuterated Compounds: Mass Spectrometry (MS)** is absolutely crucial for confirming the presence and extent of deuteration. While the search results mention HPLC-MS/MS for pharmacokinetic studies [3], you would require MS to ensure the deuterated atoms are incorporated correctly and to check for isotopic purity.

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